

# "Ethyl 1-(phenylsulfonyl)piperidine-4-carboxylate" safety and handling precautions

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## Compound of Interest

Compound Name: Ethyl 1-(phenylsulfonyl)piperidine-4-carboxylate

Cat. No.: B016171

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## In-Depth Technical Guide: Ethyl 1-(phenylsulfonyl)piperidine-4-carboxylate

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This technical guide provides a comprehensive overview of the safety, handling, and known biological context of **Ethyl 1-(phenylsulfonyl)piperidine-4-carboxylate**. Due to the absence of a dedicated Material Safety Data Sheet (MSDS) for this specific compound, this guide compiles and extrapolates information from structurally related molecules, including N-phenylsulfonylpiperidine derivatives and various piperidine-based compounds. The document outlines the inferred hazard profile, recommended personal protective equipment (PPE), and safe handling procedures. Furthermore, it details a laboratory-scale synthesis protocol and explores the potential biological activities based on studies of analogous compounds, providing a valuable resource for professionals in the fields of chemical research and drug development.

### Chemical Identity

Identifier	Value
IUPAC Name	Ethyl 1-(phenylsulfonyl)piperidine-4-carboxylate
Molecular Formula	C <sub>14</sub> H <sub>19</sub> NO <sub>4</sub> S
Molecular Weight	297.37 g/mol
CAS Number	Not available
Canonical SMILES	CCOC(=O)C1CCN(CC1)S(=O)(=O)c2ccccc2

## Hazard Profile and Safety Precautions

A specific Material Safety Data Sheet (MSDS) for **Ethyl 1-(phenylsulfonyl)piperidine-4-carboxylate** is not publicly available. The following hazard profile is inferred from data on structurally similar compounds, particularly "1-(Phenylsulfinyl)piperidine," piperidine, and other N-substituted piperidine derivatives.

## GHS Hazard Classification (Inferred)

Based on available data for analogous compounds, **Ethyl 1-(phenylsulfonyl)piperidine-4-carboxylate** should be handled as a substance with the following potential hazards:

Hazard Class	Hazard Statement
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed.
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation.
Serious Eye Damage/Eye Irritation (Category 2)	H319: Causes serious eye irritation.
Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory Tract Irritation	H335: May cause respiratory irritation.

Signal Word:Warning

Pictograms:

## Physical and Chemical Hazard Data

Property	Value/Information
Physical State	Solid (inferred from related compounds).
Odor	No data available.
Melting Point	No data available.
Boiling Point	No data available.
Flash Point	No data available.
Solubility	Expected to be soluble in organic solvents.
Reactivity	Stable under normal conditions. Avoid strong oxidizing agents.

## Personal Protective Equipment (PPE) and Handling

Given the inferred hazards, the following personal protective equipment and handling guidelines are recommended:

Protection Type	Recommendation
Eye/Face Protection	Wear chemical safety goggles and a face shield.
Skin Protection	Wear impervious gloves (e.g., nitrile rubber) and a lab coat.
Respiratory Protection	Use in a well-ventilated area or with a fume hood. If dust or aerosols are generated, a NIOSH-approved respirator with an appropriate cartridge is recommended.
General Hygiene	Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.

## First Aid Measures

Exposure Route	First Aid Procedure
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation develops.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.

## Experimental Protocols

The synthesis of **Ethyl 1-(phenylsulfonyl)piperidine-4-carboxylate** is not widely documented in standard chemical literature but has been described in academic theses and patents. The following is a generalized laboratory-scale protocol based on these sources.

## Synthesis of Ethyl 1-(phenylsulfonyl)piperidine-4-carboxylate

Reaction Scheme:

Materials:

- Ethyl isonipecotate (Ethyl 4-piperidinecarboxylate)
- Benzenesulfonyl chloride
- Triethylamine (or another suitable base)

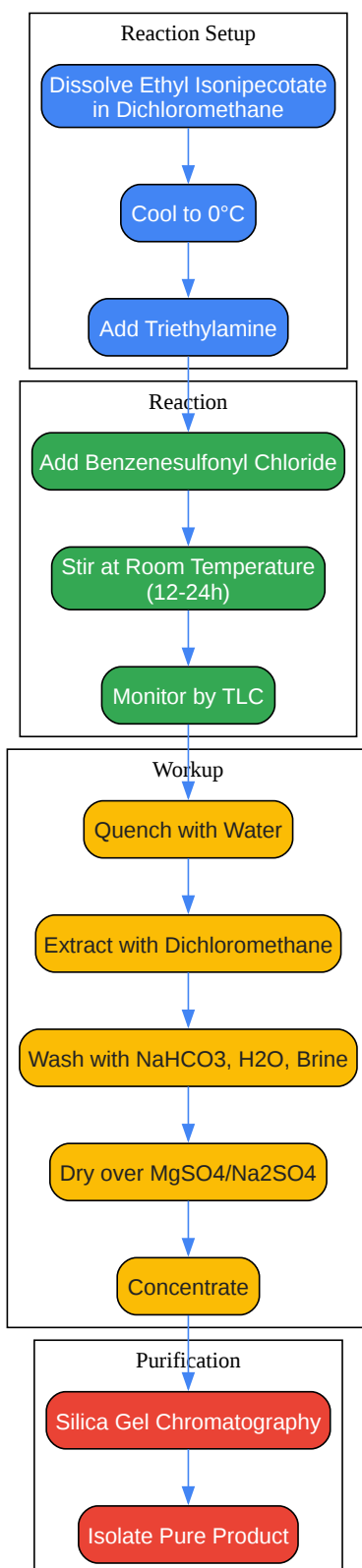
- Dichloromethane (or another suitable aprotic solvent)
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Silica gel for column chromatography
- Hexanes and Ethyl acetate for chromatography

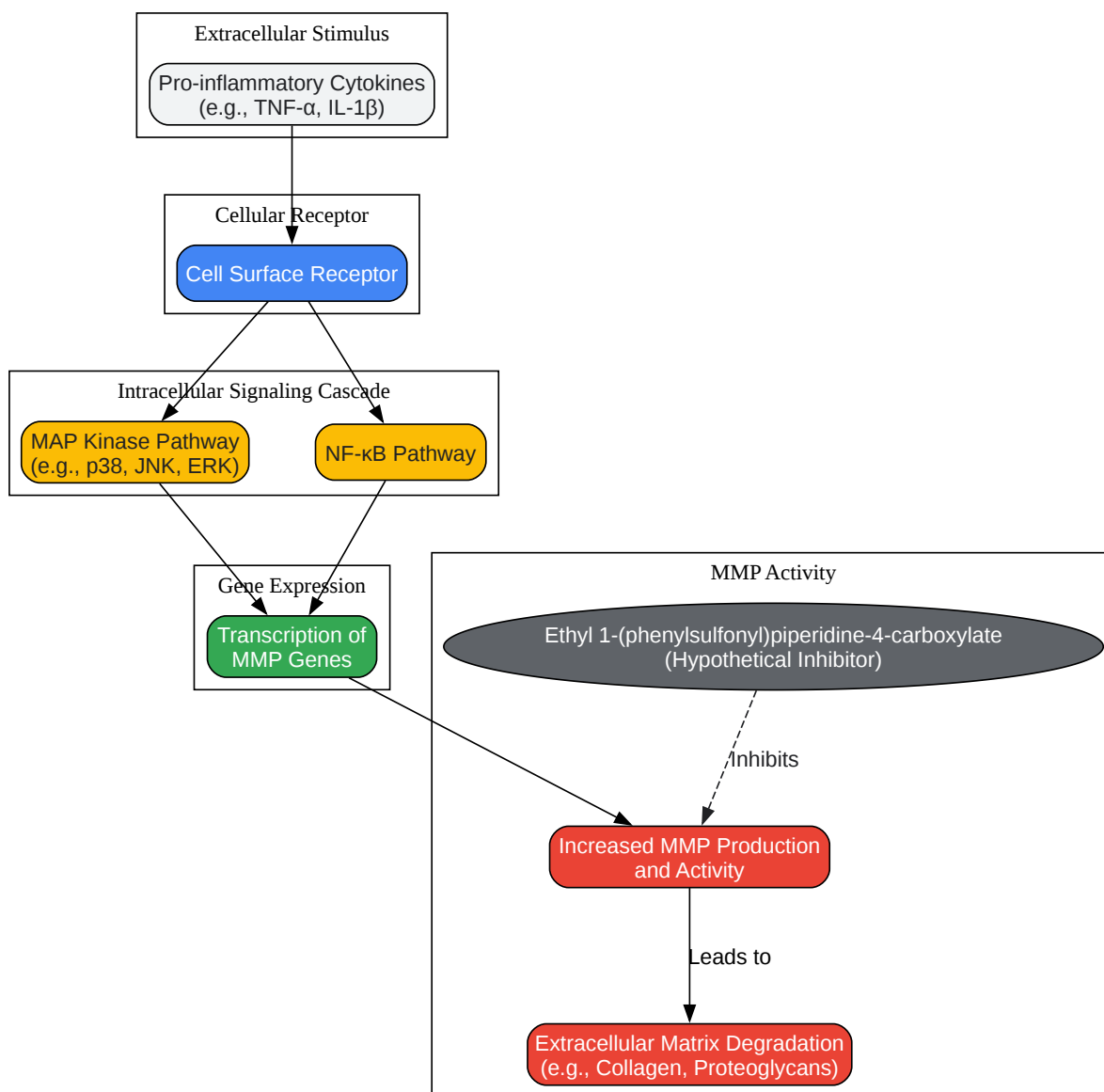
Procedure:

- In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve ethyl isonipecotate in anhydrous dichloromethane.
- Cool the solution to 0 °C in an ice bath.
- Add triethylamine to the solution.
- Slowly add benzenesulfonyl chloride dropwise to the cooled solution.
- Allow the reaction mixture to warm to room temperature and stir for 12-24 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding water.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Wash the organic layer sequentially with saturated aqueous sodium bicarbonate solution, water, and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure to obtain the crude product.

- Purify the crude product by silica gel column chromatography using a gradient of ethyl acetate in hexanes as the eluent.
- Combine the fractions containing the pure product and concentrate under reduced pressure to yield **Ethyl 1-(phenylsulfonyl)piperidine-4-carboxylate**.

Experimental Workflow Diagram:





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